

# Safeguarding Your Research: A Comprehensive Guide to Handling Neoeriocitrin

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## Compound of Interest

Compound Name: Neoeriocitrin

Cat. No.: B1678166

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This guide provides essential safety and logistical information for the handling of **Neoeriocitrin**, a flavonoid compound valued for its antioxidative and osteogenic properties. While not classified as a hazardous substance under Regulation (EC) No 1272/2008, adherence to prudent laboratory practices is crucial to ensure personnel safety and maintain experimental integrity.<sup>[1]</sup> This document outlines the necessary personal protective equipment (PPE), operational procedures for handling and disposal, and a framework for a comprehensive safety protocol.

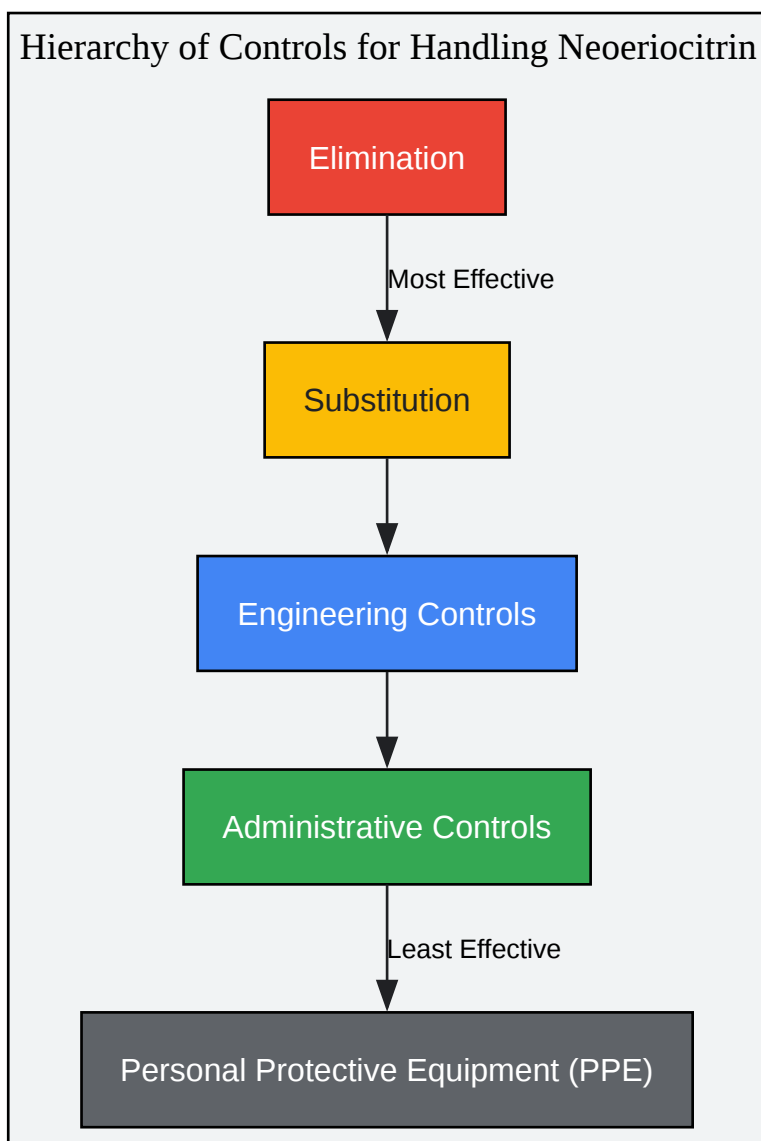
## Essential Safety Data at a Glance

To facilitate a rapid understanding of **Neoeriocitrin**'s safety profile, the following table summarizes key quantitative and qualitative data.

Property	Value / Information	Citation
Chemical Identity		
CAS Number	13241-32-2	[2][3][4]
Molecular Formula	C27H32O15	[2][3][4]
Molar Mass	596.53 g/mol	[3][4]
Physical Properties		
Appearance	White to beige powder	[3]
Solubility	DMSO: 30 mg/mL, DMF: 15 mg/mL, Ethanol: 1 mg/mL, DMSO:PBS (pH 7.2) (1:4): 0.2 mg/mL	[5]
Toxicological Data		
Acute Oral Toxicity (similar flavonoids)	LD50 > 2000 mg/kg (in rats for Naringenin, Naringin, Hesperidin, and Quercetin), classifying them as low-risk.	[6]
Hazard Classification		
GHS Classification	Not a hazardous substance or mixture according to Regulation (EC) No 1272/2008.	[1]
Storage		
Storage Class	11 - Combustible Solids	
Recommended Storage	Store at room temperature.	[3]

## Hierarchy of Safety Controls

A systematic approach to safety involves implementing controls at various levels. The most effective measures are at the top of the hierarchy.



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A diagram illustrating the hierarchy of safety controls.

## Personal Protective Equipment (PPE) Protocol

While **Neoeriocitrin** is not classified as hazardous, the use of appropriate PPE is a mandatory baseline for safe handling to prevent potential irritation and contamination.

### Recommended PPE for Handling Neoeriocitrin Powder:

PPE Category	Specific Recommendation	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from airborne powder particles and accidental splashes.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Gloves should be inspected before use and changed immediately if contaminated or damaged.
Respiratory Protection	A NIOSH-approved N95 respirator or equivalent.	Recommended when handling larger quantities or when there is a potential for dust generation to prevent inhalation of airborne particles.
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from contamination.

## Operational Plan: From Receipt to Disposal

A clear, step-by-step workflow is essential for the safe and efficient handling of **Neoeriocitrin** in a laboratory setting.



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A workflow for the safe handling of **Neoeriocitrin**.

## Step-by-Step Handling Procedures:

- Receiving and Inspection:
  - Upon receipt, visually inspect the container for any signs of damage or leakage.

- Verify that the container is properly labeled with the chemical name, CAS number, and any hazard information.
- Storage:
  - Store **Neoeriocitrin** in a cool, dry, and well-ventilated area.
  - Keep the container tightly closed to prevent contamination and moisture absorption.
  - Store away from incompatible materials such as strong oxidizing agents.
- Weighing and Preparation:
  - Conduct all weighing and solution preparation in a designated area, preferably within a chemical fume hood or a powder containment hood, to minimize the generation of airborne dust.
  - Use appropriate tools (e.g., spatulas, weigh boats) to handle the powder.
  - Avoid creating dust clouds. If dust is generated, ensure proper respiratory protection is worn.
- Experimental Use:
  - Handle solutions of **Neoeriocitrin** with the same care as the powder, wearing appropriate PPE.
  - Avoid direct contact with skin and eyes.
  - Work in a well-ventilated area.
- Decontamination:
  - After handling, decontaminate all work surfaces, equipment, and glassware.
  - Wipe down surfaces with a suitable cleaning agent.
  - Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan

Proper disposal of chemical waste is critical to protect the environment and comply with regulations.

### Waste Segregation and Disposal:

- Solid Waste:
  - Collect any unused **Neoeriocitrin** powder and contaminated materials (e.g., weigh boats, paper towels) in a clearly labeled, sealed container.
  - Dispose of as non-hazardous chemical waste through your institution's hazardous waste management program. Do not dispose of in regular trash.
- Liquid Waste:
  - Collect aqueous and solvent-based solutions containing **Neoeriocitrin** in separate, compatible, and clearly labeled waste containers.
  - Consult your institution's waste disposal guidelines for specific instructions on the disposal of the solvents used. Do not pour solutions down the drain unless explicitly permitted by your institution's environmental health and safety office for non-hazardous aqueous solutions.
- Empty Containers:
  - Rinse empty containers thoroughly with a suitable solvent.
  - Collect the rinsate as chemical waste.
  - Deface the label on the empty container before disposal in accordance with institutional policies.

By adhering to these guidelines, researchers can confidently and safely work with **Neoeriocitrin**, fostering a secure and productive research environment. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive information.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Neoeriocitrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678166#personal-protective-equipment-for-handling-neoeriocitrin]

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